

# Personal protective equipment for handling 3-Aminophenylboronic acid

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 3-Aminophenylboronic acid

Cat. No.: B1199585

[Get Quote](#)

## Essential Safety and Handling Guide for 3-Aminophenylboronic Acid

This guide provides immediate safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **3-Aminophenylboronic acid**. Adherence to these procedures is critical for ensuring laboratory safety and minimizing environmental impact.

Hazard Summary: **3-Aminophenylboronic acid** is classified as a hazardous substance. It is harmful if swallowed, causes skin and serious eye irritation, and may lead to respiratory irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

## Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **3-Aminophenylboronic acid** to prevent exposure.

PPE Category	Item	Specification
Eye/Face Protection	Safety Goggles	Tightly fitting with side-shields, conforming to EN 166 (EU) or NIOSH (US) standards. <a href="#">[1]</a>
Skin Protection	Gloves	Chemical-impermeable gloves (e.g., Neoprene). Inspect before use. <a href="#">[1]</a> <a href="#">[5]</a>
Protective Clothing		Fire/flame resistant and impervious clothing. A lab coat is the minimum requirement.
Respiratory Protection	Respirator	A NIOSH/MSHA or European Standard EN 149 approved respirator is necessary if ventilation is inadequate or if dust formation is likely. <a href="#">[2]</a>

## Operational Plan: Step-by-Step Handling Procedure

### 1. Engineering Controls:

- Work in a well-ventilated area, preferably within a chemical fume hood.[\[1\]](#)[\[3\]](#)
- Ensure that an eyewash station and safety shower are readily accessible.[\[2\]](#)

### 2. Personal Preparation:

- Don all required PPE as specified in the table above.
- Wash hands thoroughly before and after handling the chemical.[\[1\]](#)

### 3. Handling the Chemical:

- Avoid the formation of dust and aerosols.[\[1\]](#)[\[3\]](#)
- Use non-sparking tools to prevent ignition.[\[1\]](#)

- Do not eat, drink, or smoke in the handling area.[[1](#)]
- Keep the container tightly closed when not in use and store in a dry, cool, and well-ventilated place.[[1](#)][[2](#)]

#### 4. In Case of a Spill:

- Evacuate personnel from the immediate area.
- Remove all sources of ignition.[[1](#)]
- Wearing full PPE, sweep up the spilled solid material, avoiding dust generation, and place it into a suitable, closed container for disposal.[[2](#)]
- Clean the spill area thoroughly.

## Disposal Plan

#### 1. Waste Collection:

- Collect all waste material, including contaminated PPE and cleaning materials, in a designated and properly labeled hazardous waste container.

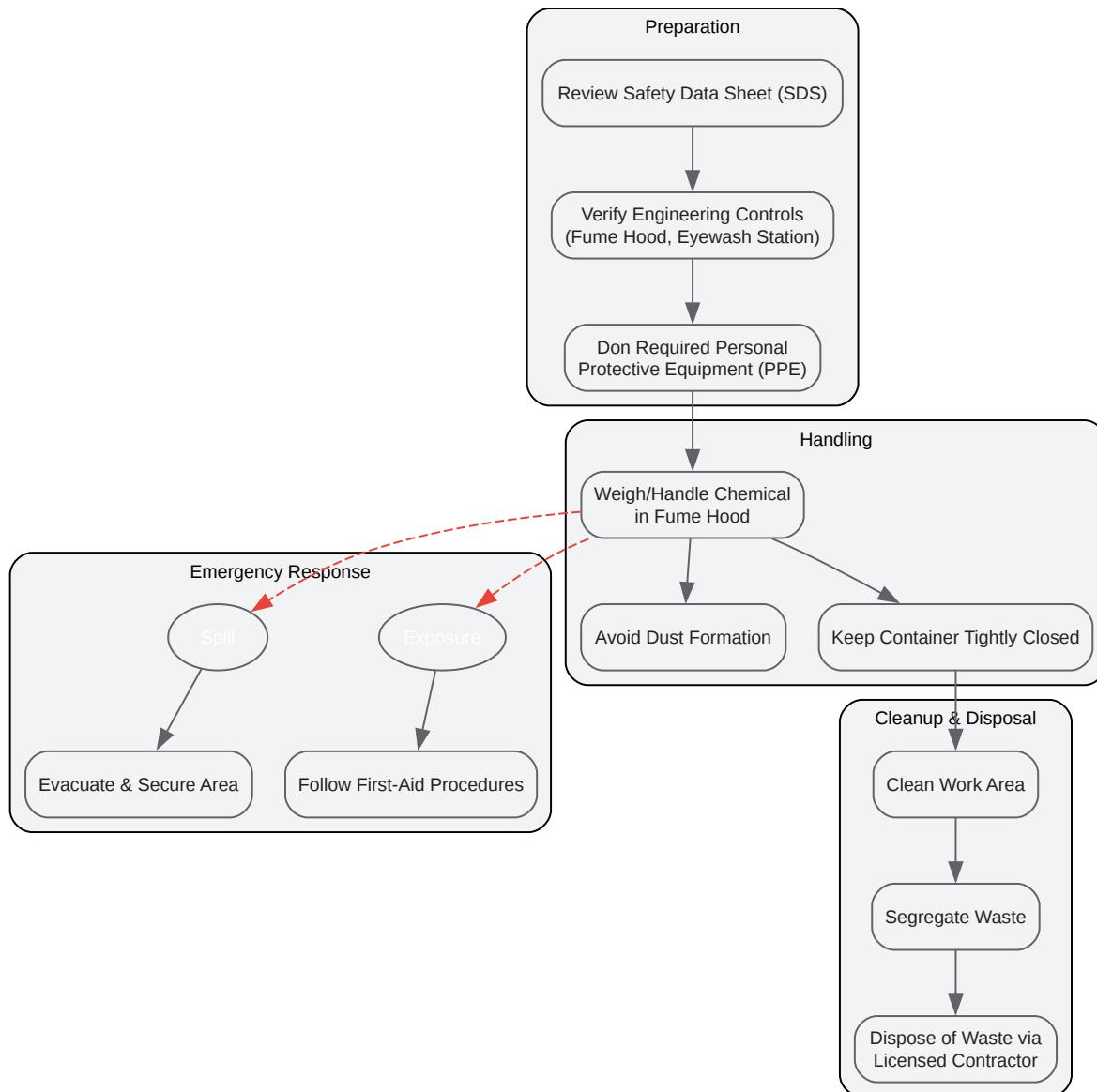
#### 2. Disposal Method:

- Dispose of the chemical waste through a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.[[1](#)]
- Do not allow the chemical to enter drains, sewer systems, or water sources.[[1](#)]
- Contaminated packaging should be triple-rinsed and either offered for recycling or punctured to render it unusable before disposal in a sanitary landfill.[[1](#)]
- All disposal activities must be in accordance with applicable federal, state, and local regulations.[[3](#)]

## Emergency First-Aid Measures

- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[[1](#)]
- In Case of Skin Contact: Immediately wash off with soap and plenty of water. Remove contaminated clothing. If skin irritation persists, seek medical attention.[[1](#)][[2](#)]
- In Case of Eye Contact: Rinse cautiously with water for at least 15 minutes, removing contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[[1](#)][[2](#)]
- If Swallowed: Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[[1](#)]

**Workflow for Safe Handling of 3-Aminophenylboronic Acid**

[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. chemicalbook.com [chemicalbook.com]
- 2. fishersci.com [fishersci.com]
- 3. file.medchemexpress.com [file.medchemexpress.com]
- 4. 3-Aminophenylboronic acid | C<sub>6</sub>H<sub>8</sub>BNO<sub>2</sub> | CID 92269 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. na.bhs1.com [na.bhs1.com]
- To cite this document: BenchChem. [Personal protective equipment for handling 3-Aminophenylboronic acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1199585#personal-protective-equipment-for-handling-3-aminophenylboronic-acid]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)